

5-Bromo-4-chloro-3-indolyl Phosphate (BCIP): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-4-chloro-3-indolyl
phosphate

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Introduction

5-Bromo-4-chloro-3-indolyl phosphate (BCIP), often referred to as X-Phos, is a widely utilized chromogenic substrate for the enzyme alkaline phosphatase (AP). Its ability to form a distinct, insoluble colored precipitate upon enzymatic dephosphorylation makes it an invaluable tool in various molecular biology and histochemical applications. This technical guide provides an in-depth overview of the chemical properties, mechanism of action, and key applications of BCIP, complete with detailed experimental protocols and visual workflows.

Core Chemical and Physical Properties

BCIP is commercially available in different salt forms, primarily as a disodium salt and a p-toluidine salt, which exhibit different solubility properties. The choice of salt depends on the desired solvent for stock solutions.

Property	5-Bromo-4-chloro-3-indolyl phosphate (General)	5-Bromo-4-chloro-3-indolyl phosphate disodium salt	5-Bromo-4-chloro-3-indolyl phosphate p-toluidine salt
Molecular Formula	C ₈ H ₆ BrClNO ₄ P	C ₈ H ₄ BrClNNa ₂ O ₄ P	C ₁₅ H ₁₅ BrClN ₂ O ₄ P
Molar Mass	326.47 g·mol ⁻¹ [1]	370.43 g/mol	433.62 g/mol [2]
Appearance	White to slightly yellowish microcrystalline powder [3]	White to off-white powder	White to light yellow powder [4]
Solubility	-	Soluble in water (20-50 mg/mL) [5] , insoluble in DMF	Soluble in DMF (20 mg/mL), insoluble in water
Storage Conditions	Store at -20°C, protected from light and moisture [6]	Store at -20°C, protected from light and moisture	Store at -20°C, protected from light and moisture [6]
Purity (HPLC)	-	≥98% [7]	≥98.0% [4]

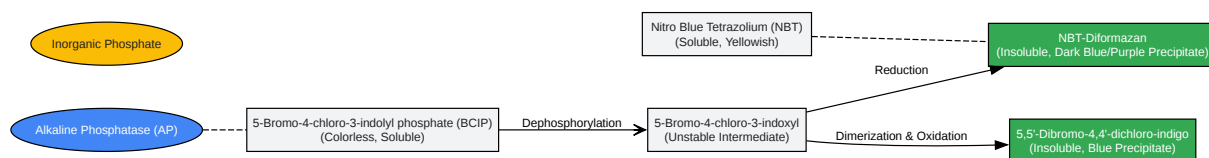
Mechanism of Action: The BCIP/NBT Reaction

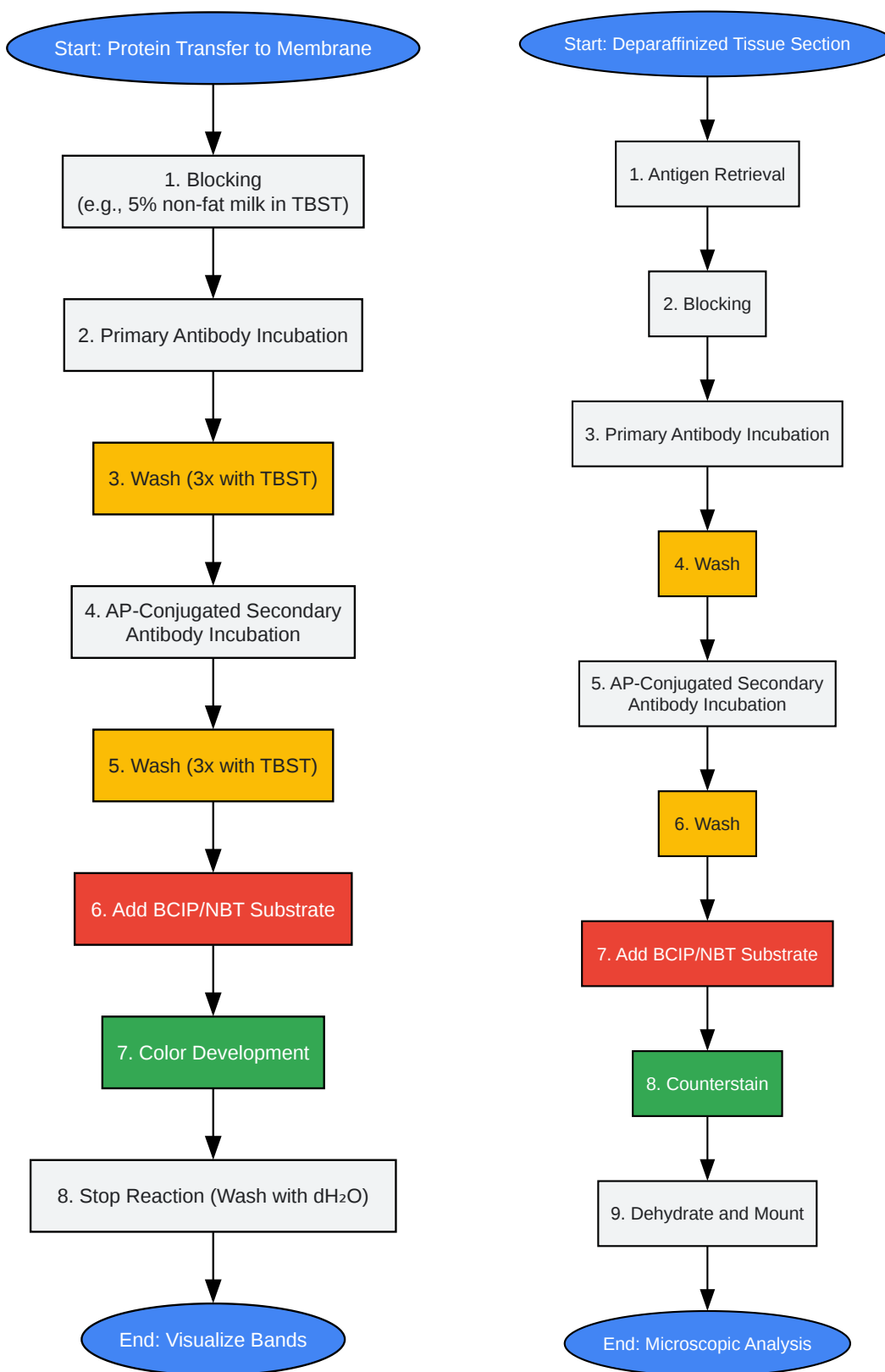
BCIP serves as a substrate for alkaline phosphatase. The enzymatic reaction, typically performed in the presence of Nitro Blue Tetrazolium (NBT), leads to the formation of a stable, colored precipitate. NBT acts as an oxidant, accepting electrons from the intermediate product of the BCIP reaction, which enhances the color formation.

The reaction proceeds as follows:

- Alkaline phosphatase cleaves the phosphate group from BCIP, yielding 5-bromo-4-chloro-3-indoxyl.
- This intermediate product is unstable and undergoes oxidation.

- In the presence of NBT, the oxidized indoxyl species reduces NBT to an insoluble, dark-blue to purple diformazan precipitate.^{[1][8]}
- Simultaneously, two molecules of the oxidized indoxyl can dimerize to form 5,5'-dibromo-4,4'-dichloro-indigo, which is also a blue precipitate.^[1]





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